

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Boc-3-piperidone

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Compound of Interest

Compound Name: 1-Boc-3-piperidone

Cat. No.: B1272315

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **1-Boc-3-piperidone**, a common intermediate in pharmaceutical synthesis. Adherence to these protocols is critical for ensuring laboratory safety and procedural accuracy.

Essential Safety Information

1-Boc-3-piperidone is classified as a hazardous substance that can cause skin and serious eye irritation.[1][2][3] Inhalation may also lead to respiratory irritation.[2] Therefore, stringent adherence to personal protective equipment (PPE) guidelines is mandatory.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or eyeshields are essential to prevent eye contact. [1][2]
- **Hand Protection:** Wear appropriate chemical-resistant gloves. [1][2]
- **Respiratory Protection:** In situations where dust formation is possible, a NIOSH-approved N95 dust mask or equivalent respirator should be used.
- **Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact. [2]

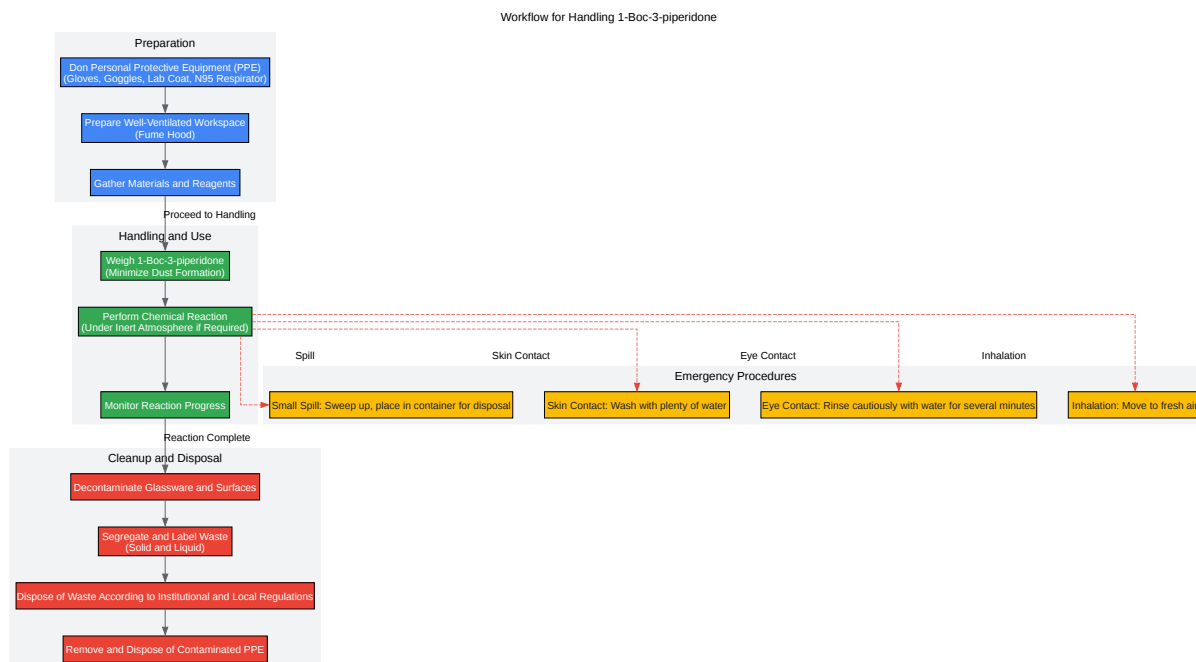
Physical and Chemical Properties

A summary of the key quantitative data for **1-Boc-3-piperidone** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[3]
Molecular Weight	199.25 g/mol	[3]
Appearance	Solid	
Melting Point	35-40 °C	
Storage Temperature	2-8°C	

Procedural Workflow for Handling 1-Boc-3-piperidone

The following diagram outlines the standard operating procedure for the safe handling, use, and disposal of **1-Boc-3-piperidone**.



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Safe handling workflow for **1-Boc-3-piperidone**.

Detailed Experimental Protocols

Handling and Use:

- Preparation: Before handling, ensure that a well-ventilated area, preferably a chemical fume hood, is operational.[1][2] Don all required personal protective equipment, including gloves, safety goggles, a lab coat, and an N95 respirator.
- Weighing and Transfer: To minimize dust formation, handle the solid material carefully.[2] Use appropriate tools for transfer, such as a spatula.
- Reaction Setup: If the reaction is sensitive to air or moisture, use standard techniques for maintaining an inert atmosphere. The compound should be stored in a tightly closed container in a refrigerator.[1]

- **Post-Reaction:** After the reaction is complete, any unused material should be stored appropriately, and the workspace should be prepared for cleanup.

Disposal Plan:

- **Waste Segregation:** All waste materials containing **1-Boc-3-piperidone**, including contaminated consumables like gloves and paper towels, should be collected in a designated, sealed, and clearly labeled waste container.
- **Container Management:** Ensure that the waste container is compatible with the chemical. Do not overfill the container.
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all local, state, and federal environmental regulations.^[2] Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.
- **Decontamination:** All glassware and equipment that have come into contact with **1-Boc-3-piperidone** should be thoroughly decontaminated. A suitable solvent rinse, followed by washing with soap and water, is generally recommended.

By following these guidelines, you can significantly mitigate the risks associated with handling **1-Boc-3-piperidone** and ensure a safe and productive research environment.

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